

An In-depth Technical Guide to Tetradecylphosphocholine-D42: Structure, Properties, and Application

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Compound of Interest

Compound Name: Tetradecylphosphocholine-D42

Cat. No.: B15562284

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This technical guide provides a comprehensive overview of **Tetradecylphosphocholine-D42**, a deuterated analog of the saturated lysophospholipid, Tetradecylphosphocholine. Predominantly utilized by researchers, scientists, and drug development professionals, its primary application is as an internal standard in quantitative bioanalytical methods, particularly for the therapeutic drug miltefosine. This document outlines its chemical structure, physicochemical properties, and a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Core Properties and Chemical Structure

Tetradecylphosphocholine-D42 is the fully deuterated isotopologue of n-tetradecylphosphocholine. The deuterium labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of its non-deuterated counterpart or structurally similar molecules like miltefosine. This ensures accurate and precise measurement by correcting for variations during sample preparation and analysis.

Chemical Structure:

While a specific diagram for the D42 variant is not readily available, the structure is analogous to n-tetradecylphosphocholine, with all 42 hydrogen atoms substituted with deuterium (D).

Image of the chemical structure of n-Tetradecylphosphocholine:

Caption: Chemical structure of **Tetradecylphosphocholine-D42**, where all hydrogen atoms are replaced by deuterium.

Quantitative Data Summary

The key physicochemical properties of **Tetradecylphosphocholine-D42** are summarized in the table below, providing a direct comparison with its non-deuterated form.

Property	Tetradecylphosphocholine-D42	n-Tetradecylphosphocholine
Molecular Formula	C ₁₉ D ₄₂ NO ₄ P	C ₁₉ H ₄₂ NO ₄ P
Formula Weight	421.5 g/mol	379.5 g/mol
CAS Number	869638-98-2	77733-28-9

Experimental Workflow for Quantification of Miltefosine

Tetradecylphosphocholine-D42 is instrumental as an internal standard in the bioanalysis of miltefosine from various biological matrices. The following diagram illustrates a typical experimental workflow for the quantification of miltefosine in human plasma using LC-MS/MS with **Tetradecylphosphocholine-D42** as an internal standard.



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